

An In-depth Technical Guide to 4-Methoxybenzenesulfonohydrazide (CAS: 1950-68-1)

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Compound of Interest

Compound Name: 4-Methoxybenzenesulfonohydrazide

Cat. No.: B157113

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Methoxybenzenesulfonohydrazide**, a versatile reagent in organic synthesis with significant potential in medicinal chemistry. This document outlines its physicochemical properties, synthesis, and key applications, with a focus on detailed experimental protocols and mechanistic pathways.

Physicochemical Properties

4-Methoxybenzenesulfonohydrazide is a white to off-white crystalline solid.^{[1][2]} Its core structure consists of a methoxy-substituted benzene ring linked to a sulfonohydrazide functional group. This arrangement imparts a unique reactivity profile, making it a valuable intermediate in various chemical transformations.^{[2][3]}

Property	Value	Reference(s)
CAS Number	1950-68-1	[2]
Molecular Formula	C ₇ H ₁₀ N ₂ O ₃ S	[2]
Molecular Weight	202.23 g/mol	[4]
Melting Point	111-114 °C	[4]
Appearance	White to off-white crystalline solid	[2]
Solubility	Soluble in polar solvents like water and alcohols.	[2][5]

Synthesis and Purification

The synthesis of **4-Methoxybenzenesulfonohydrazide** is typically achieved through the reaction of 4-methoxybenzenesulfonyl chloride with hydrazine hydrate.[6]

Experimental Protocol: Synthesis of 4-Methoxybenzenesulfonohydrazide

This protocol is adapted from the synthesis of the analogous compound, p-toluenesulfonylhydrazide.[7]

Materials:

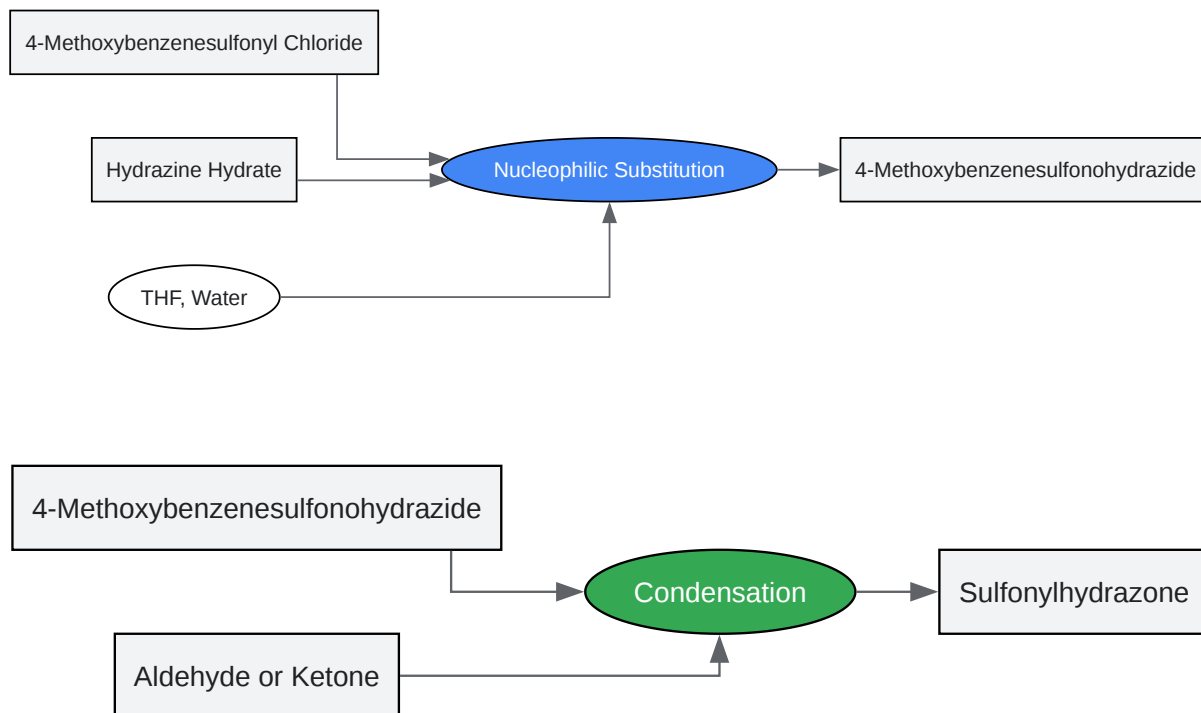
- 4-Methoxybenzenesulfonyl chloride
- Hydrazine hydrate (85% solution in water)
- Tetrahydrofuran (THF)
- Water, distilled
- Celite (optional, for filtration)
- Methanol (for recrystallization)

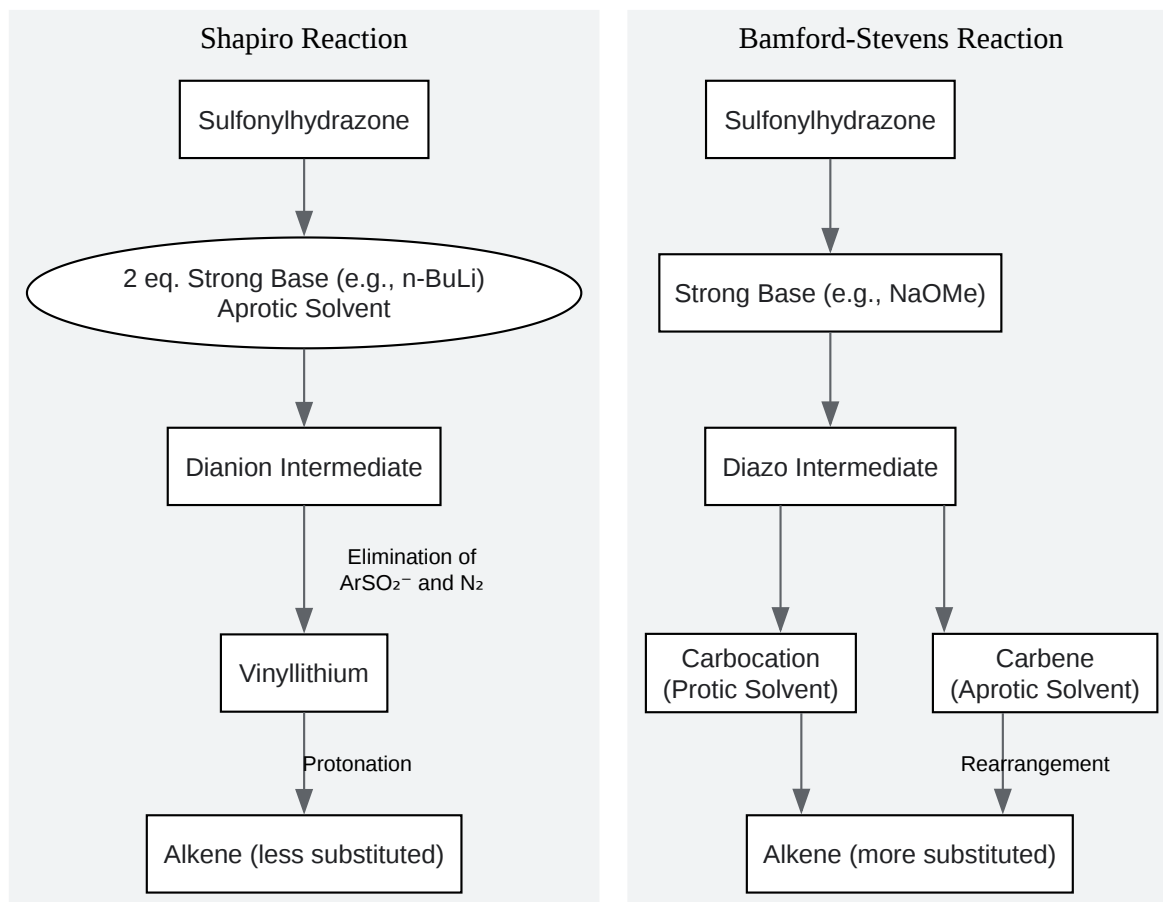
Procedure:

- In a three-necked round-bottom flask equipped with a mechanical stirrer, thermometer, and a dropping funnel, dissolve 4-methoxybenzenesulfonyl chloride (1.0 eq.) in tetrahydrofuran.
- Cool the stirred mixture in an ice bath to 10-15 °C.
- Slowly add a solution of hydrazine hydrate (2.1 eq.) in water via the dropping funnel, maintaining the internal temperature between 10-20 °C.
- After the addition is complete, continue stirring for an additional 15 minutes.
- Transfer the reaction mixture to a separatory funnel. The lower aqueous layer is discarded.
- The upper THF layer can be filtered through a bed of Celite to remove any suspended impurities.
- The clear THF filtrate is then stirred vigorously while slowly adding two volumes of distilled water to precipitate the product.
- The resulting white crystalline solid is collected by vacuum filtration, washed with distilled water, and air-dried.

Purification:

For a higher purity product, the crude **4-Methoxybenzenesulfonohydrazide** can be recrystallized from hot methanol.^[7] Dissolve the crude product in a minimal amount of hot methanol, filter if necessary, and allow it to cool slowly to form crystals. The purified crystals are then collected by filtration.





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